

# N-Desethyl amodiaquine batch purity analysis

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: N-Desethyl amodiaquine dihydrochloride

CAS No.: 79049-30-2

Cat. No.: S904130

Get Quote

## Alternative Sources for Purity Data

To obtain the specific purity comparison data for your guide, I suggest you consult the following sources:

- Chemical Supplier Catalogs:** Major chemical suppliers (e.g., MedChemExpress, Sigma-Aldrich, Cayman Chemical) often provide batch-specific Certificate of Analysis (CoA) with purity data for their products.
- Specialized Databases:** Search analytical databases or publications on pharmaceutical quality control for methods and standards related to amodiaquine and its metabolites.
- Direct Manufacturer Contact:** Contact manufacturers directly to request detailed quality control documentation and comparative purity information for different lots of N-Desethyl amodiaquine.

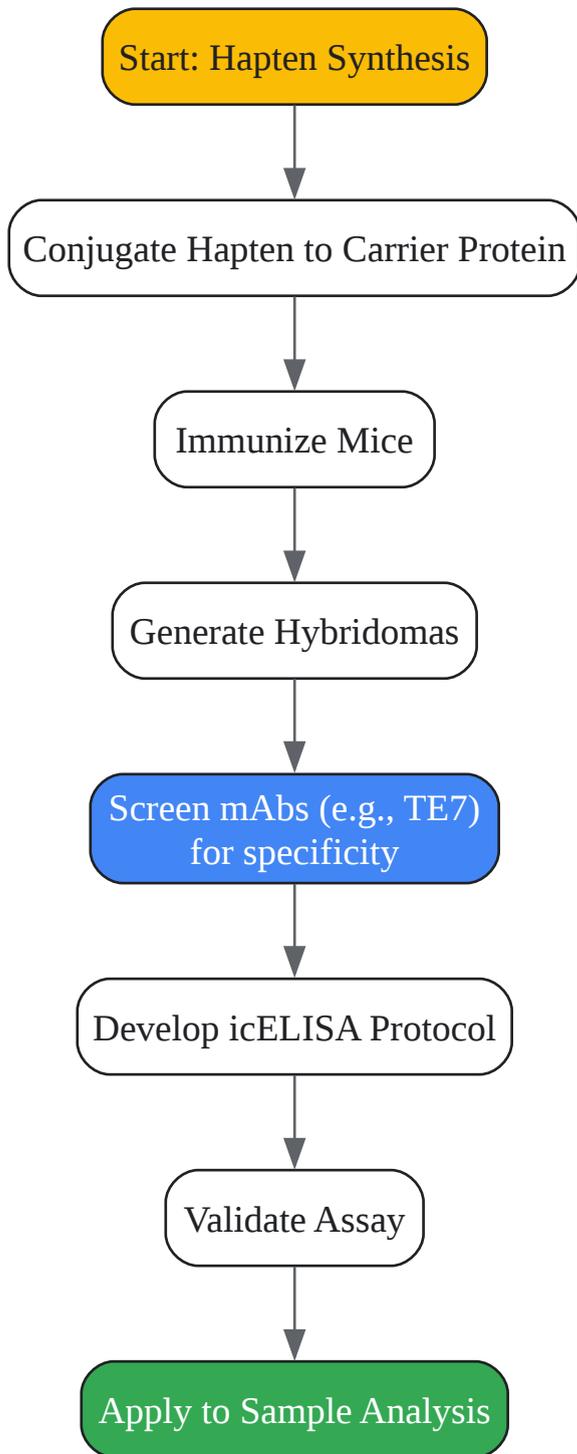
## Experimental Protocols for Analysis

While not a direct comparison, published research provides detailed methodologies for the quantification of amodiaquine and its metabolite, which form the basis of purity analysis. The table below summarizes a key method from the search results.

Method	Key Feature	Application Context	Citation
Immunoassay Development (icELISA)	Uses monoclonal antibody (TE7) with low cross-reactivity	Selective quantification of the parent amodiaquine compound	

Method	Key Feature	Application Context	Citation
	(9.5%) to N-Desethyl amodiaquine [1].	in the presence of its metabolite [1].	

The experimental workflow for developing this specific analytical method can be visualized as follows:



[Click to download full resolution via product page](#)

The methodology from the search results involves several critical stages [1]:

- **Hapten Synthesis & Conjugation:** A derivative of amodiaquine is chemically synthesized and conjugated to a carrier protein to create an immunogen.

- **Antibody Production:** Mice are immunized with the immunogen. Hybridoma cells are generated to produce monoclonal antibodies (mAbs).
- **Critical Screening:** Hybridoma supernatants are screened using icELISA to select for mAbs with the desired specificity. The antibody "TE7" was selected for its low cross-reactivity with N-Desethyl amodiaquine.
- **Assay Development & Validation:** The selected mAb is used to develop and validate the icELISA, establishing its working range, sensitivity, and specificity.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Development of single and multiplexing immunoassays for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [N-Desethyl amodiaquine batch purity analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b904130#n-desethyl-amodiaquine-batch-purity-analysis>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)